

# Technical Guide: Chemical Structure, Synthesis, and Characterization of 6-Amino-2-methylchromone

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name:	6-Amino-2-methyl-4H-chromen-4-one
CAS No.:	75487-98-8
Cat. No.:	B6307464

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## Executive Summary & Compound Identity

6-Amino-2-methylchromone is a privileged heterocyclic scaffold belonging to the flavonoid class (specifically, chromen-4-ones). It serves as a critical intermediate in the synthesis of bioactive molecules, including tyrosine kinase inhibitors, anticancer agents, and neuroprotective drugs.

Crucial Disambiguation: Researchers must distinguish this compound from its structural isomer, 6-amino-4-methylcoumarin (a chromen-2-one). While both share the formula  $C_{10}H_9NO_2$ , their electronic properties, synthesis pathways, and biological targets differ significantly. This guide focuses exclusively on the chromone (4-one) isomer.

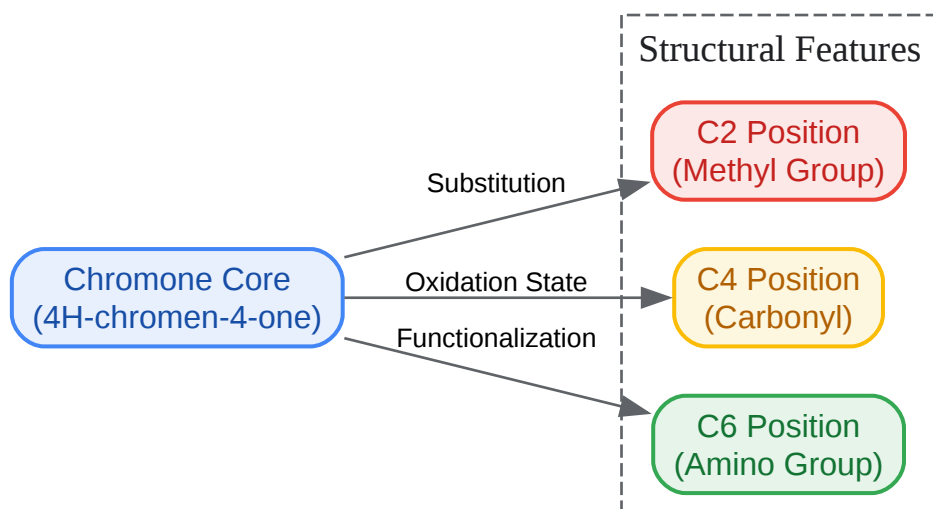
## Physicochemical Profile[1][2][3][4][5][6][7]

Property	Data	Notes
IUPAC Name	6-amino-2-methyl-4H-chromen-4-one	Alternative: 6-amino-2-methyl-1-benzopyran-4-one
Molecular Formula	C <sub>10</sub> H <sub>9</sub> NO <sub>2</sub>	
Molecular Weight	175.18 g/mol	Monoisotopic Mass: 175.063
CAS Number	Variable by vendor	Often confused with coumarin CAS 14415-44-2.[1] Verify structure before purchase.
Melting Point	234–236 °C (Lit.)	Significantly higher than the coumarin isomer (~167 °C).
Solubility	DMSO, DMF, Hot Ethanol	Poorly soluble in water and non-polar solvents.
Appearance	Yellow to brownish crystalline solid	

## Structural Analysis & Visualization

The core structure consists of a benzene ring fused to a

-pyrone ring. The key features are the ketone at position C4, a methyl group at C2, and a primary amine at C6.



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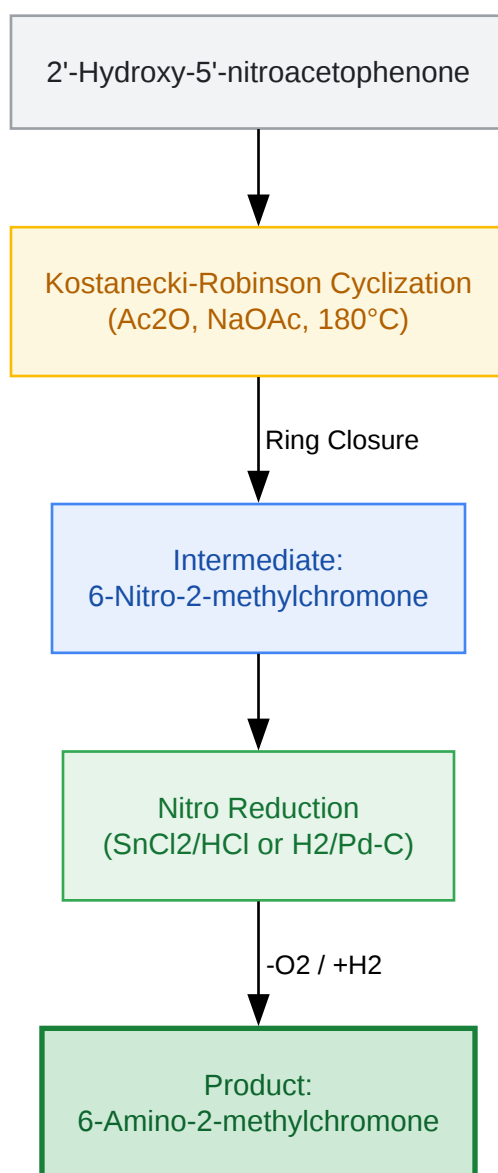
Figure 1: Structural decomposition of 6-amino-2-methylchromone highlighting key substitution points.

## Synthesis Methodology

The most robust synthetic route utilizes the Kostanecki-Robinson cyclization followed by nitro-reduction. This method avoids the formation of the coumarin isomer, which is the dominant product in Pechmann condensations of phenols.

## Reaction Scheme

- Precursor: 2'-Hydroxy-5'-nitroacetophenone.[2]
- Cyclization: Reaction with acetic anhydride and sodium acetate to form 6-nitro-2-methylchromone.
- Reduction: Selective reduction of the nitro group to the amine.[3][4]



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Figure 2: Step-wise synthetic pathway from nitroacetophenone precursor.

## Detailed Protocol

### Step 1: Synthesis of 6-Nitro-2-methylchromone

- Reagents: Mix 2'-hydroxy-5'-nitroacetophenone (10 mmol) with acetic anhydride (15 mL) and fused sodium acetate (30 mmol).
- Conditions: Reflux the mixture at 170–180 °C in an oil bath for 6–8 hours.

- Work-up: Pour the hot reaction mixture onto crushed ice (approx. 100 g) with vigorous stirring.
- Isolation: A solid precipitate will form. Filter, wash with cold water, and recrystallize from methanol.
- Yield: Typically 60–75%.
- Checkpoint: The product should be a pale yellow solid.

## Step 2: Reduction to 6-Amino-2-methylchromone

- Reagents: Suspend the nitro-chromone (5 mmol) in ethanol (20 mL). Add stannous chloride dihydrate ( $\text{SnCl}_2 \cdot 2\text{H}_2\text{O}$ , 25 mmol).
- Reaction: Add concentrated HCl (2 mL) dropwise. Reflux for 2–3 hours. Monitor by TLC (the amine is more polar than the nitro compound).
- Work-up: Cool to room temperature. Neutralize with 10% NaOH solution until pH ~8. Extract with ethyl acetate (3 x 30 mL).
- Purification: Dry the organic layer over anhydrous  $\text{Na}_2\text{SO}_4$ , concentrate in vacuo. Recrystallize from ethanol/water.

## Structural Characterization (Self-Validation)

To ensure the synthesized compound is the chromone and not the coumarin, compare spectral data against these specific markers.

## Nuclear Magnetic Resonance ( $^1\text{H}$ NMR)

Solvent: DMSO- $d_6$ , 400 MHz.

Proton Position	Chemical Shift ( , ppm)	Multiplicity	Diagnostic Value
H-3	6.15 – 6.25	Singlet (1H)	Critical: Distinguishes chromone from coumarin.
H-5	7.20 – 7.30	Doublet (J=2.5 Hz)	meta-coupling to H-7; shielded by amino group.
H-7	6.95 – 7.05	Doublet of Doublets	Coupling to H-8 (ortho) and H-5 (meta).
H-8	7.35 – 7.45	Doublet (J=8.8 Hz)	ortho-coupling.
NH <sub>2</sub>	5.20 – 5.50	Broad Singlet (2H)	Exchangeable with D <sub>2</sub> O.
CH <sub>3</sub> (C2)	2.30 – 2.40	Singlet (3H)	Characteristic methyl on the pyrone ring.

#### Interpretation:

- The presence of the H-3 singlet at ~6.2 ppm is the definitive proof of the chromone ring.
- In the coumarin isomer (6-amino-4-methylcoumarin), the vinyl proton appears at a similar range, but the methyl group would be at C4 (shifted downfield) or the substitution pattern would differ. The most reliable check is <sup>13</sup>C NMR.

## Mass Spectrometry (MS)[4]

- ESI-MS (M+H)<sup>+</sup>: Calculated: 176.07; Found: 176.1.
- Fragmentation: Loss of CO (28 Da) is characteristic of the pyrone ring system.

## References

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## Sources

- [1. 6-Amino-chromen-2-one | 14415-44-2 \[sigmaaldrich.com\]](#)
- [2. mdpi.com \[mdpi.com\]](#)
- [3. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [4. masterorganicchemistry.com \[masterorganicchemistry.com\]](#)
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